

An In-depth Technical Guide to the Chemical Properties of Titanium Tetranitrate

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Compound of Interest

Compound Name: titanium(IV) nitrate

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Introduction

Titanium Tetranitrate, $\text{Ti}(\text{NO}_3)_4$, is a volatile inorganic compound notable for its highly reactive nature in its anhydrous form. As a member of the transition metal nitrate family, it serves as a significant precursor in materials science and a versatile reagent in chemical synthesis. This guide provides a comprehensive overview of the chemical and physical properties of titanium tetranitrate, with a focus on quantitative data, experimental protocols, and potential applications relevant to research and drug development.

Core Chemical Properties and Data

Titanium tetranitrate is a white, volatile, and hygroscopic solid.^{[1][2]} In its anhydrous state, it is a powerful oxidizing agent and can react vigorously with organic compounds.^[3] The key physical and structural properties are summarized in the tables below.

Physical and Chemical Properties

Property	Value	Source(s)
Chemical Formula	Ti(NO ₃) ₄	[2]
Molar Mass	295.8866 g/mol	[2]
Appearance	White volatile solid	[2]
Density	2.192 g/cm ³	[2]
Melting Point	58.5 °C	[3]
Boiling Point	Decomposes	[3]
Solubility	Soluble in nonpolar solvents (e.g., CCl ₄); reacts with water	[3]

Crystallographic Data

The crystal structure of titanium tetranitrate has been determined by single-crystal X-ray diffraction. It crystallizes in the monoclinic system with the P2₁/c space group.[2]

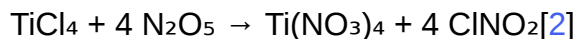
Crystallographic Parameter	Value	Source(s)
Crystal System	Monoclinic	[2]
Space Group	P2 ₁ /c	[2]
Unit Cell Dimensions	a = 7.80 Å, b = 13.57 Å, c = 10.34 Å, β = 125.0°	[2]
Molecules per Unit Cell (Z)	4	[2]

Synthesis and Experimental Protocols

The primary route for the synthesis of anhydrous titanium tetranitrate is the nitration of titanium(IV) chloride (TiCl₄) with dinitrogen pentoxide (N₂O₅).[2][3] The hydrated form can be produced by dissolving titanium compounds in nitric acid; however, the anhydrous form cannot be obtained by heating the hydrate as it will decompose.[3]

Synthesis of Anhydrous Titanium Tetranitrate

Reaction:



Experimental Protocol:

- Preparation of Dinitrogen Pentoxide (N₂O₅): Dinitrogen pentoxide can be prepared by the dehydration of nitric acid (HNO₃) with phosphorus pentoxide (P₄O₁₀) or by the oxidation of nitrogen dioxide (NO₂) with ozone.^{[1][4][5]} The synthesis using ozone is often preferred for obtaining a product free of other nitrogen oxides.^[5] The N₂O₅ is typically collected in a cold trap at -78 °C.^[5]
- Nitration of Titanium(IV) Chloride:
 - In a Schlenk flask or similar apparatus designed for air-sensitive techniques, a solution of titanium(IV) chloride in a dry, inert solvent such as carbon tetrachloride is prepared and cooled.
 - A solution of dinitrogen pentoxide in the same solvent is added dropwise to the cooled TiCl₄ solution under an inert atmosphere (e.g., argon or dry nitrogen).
 - The reaction mixture is allowed to slowly warm to room temperature.
 - The volatile byproducts and solvent are removed under vacuum to yield solid titanium tetranitrate.
- Purification: The crude titanium tetranitrate can be purified by sublimation under vacuum.

Handling and Storage:

Anhydrous titanium tetranitrate is highly sensitive to moisture and is a strong oxidizer.^[3] It should be handled and stored under an inert, dry atmosphere using Schlenk line or glovebox techniques.^[3] Store in a tightly sealed container in a cool, dry, well-ventilated area away from combustible materials.^[6]

Reactivity and Decomposition

Anhydrous titanium tetranitrate is a highly reactive compound. It is a powerful oxidizing agent and reacts readily with a variety of organic compounds, including alkanes.[3]

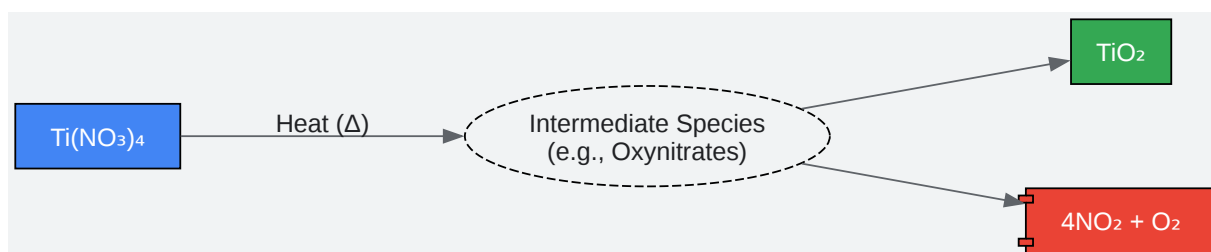
Thermal Decomposition

Upon heating, titanium tetranitrate decomposes to form titanium dioxide (TiO₂) and nitrogen dioxide (NO₂).[3]

Overall Reaction:



While the detailed mechanism with all intermediates is not fully elucidated in the provided search results, the overall transformation is a key characteristic of this compound and is utilized in the synthesis of titanium dioxide materials.[7]



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Caption: Thermal Decomposition Pathway of Titanium Tetranitrate.

Applications in Research and Drug Development

While direct applications of titanium tetranitrate in drug formulations are not prevalent due to its high reactivity, its role as a precursor and catalyst is of interest to the pharmaceutical and materials science fields.

Precursor for Nanomaterials

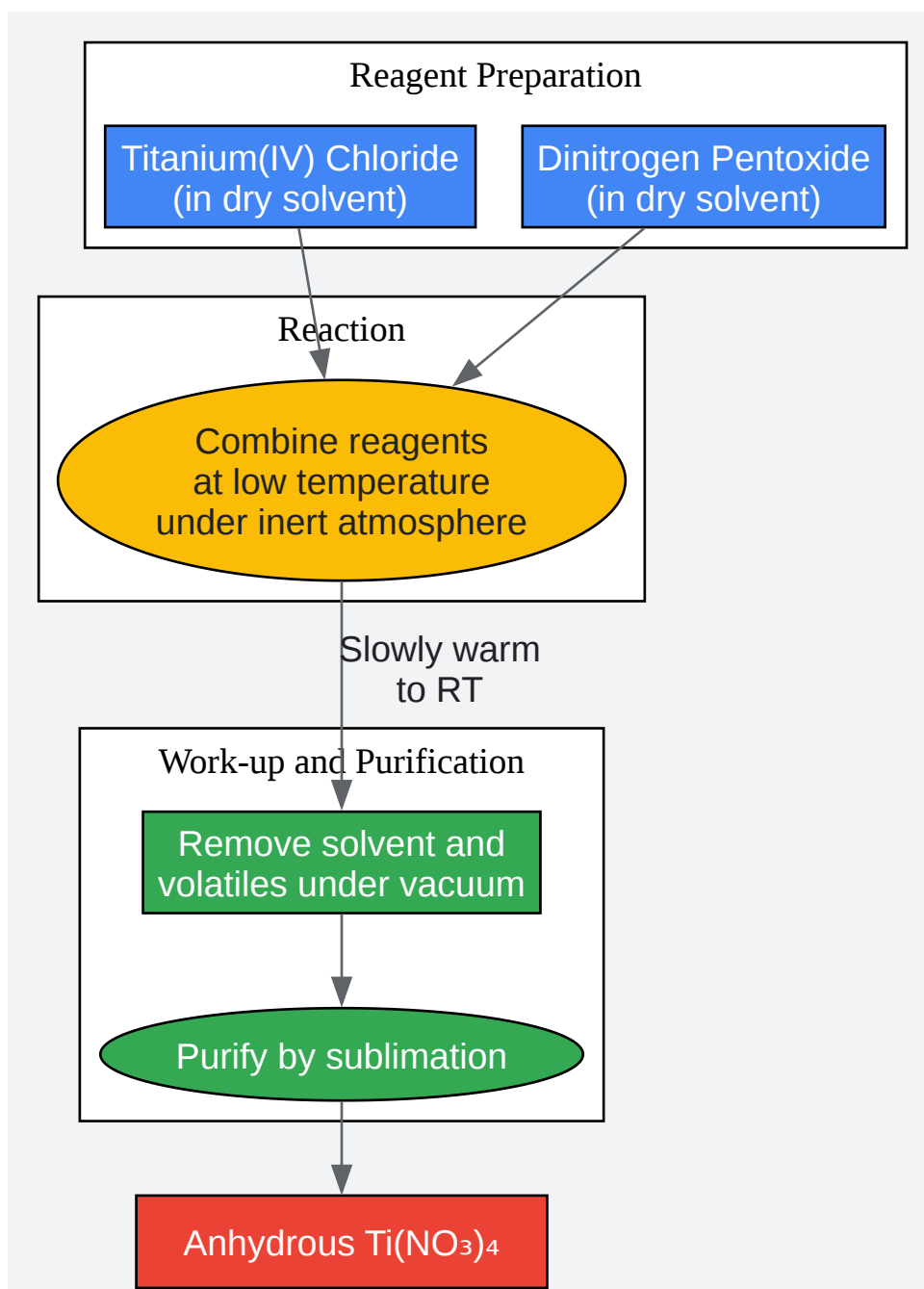
Titanium tetranitrate can be used as a precursor for the synthesis of titanium dioxide (TiO_2) nanoparticles and thin films.[7] TiO_2 nanomaterials are extensively studied for applications in drug delivery due to their biocompatibility, photocatalytic activity, and tunable properties.[8][9] These nanomaterials can be functionalized to act as carriers for targeted drug delivery, controlled release, and in photodynamic therapy.[8]

Catalyst in Organic Synthesis

Titanium compounds, in general, are utilized as catalysts in a variety of organic transformations, including esterification, polymerization, and asymmetric synthesis, which are fundamental in the production of fine chemicals and pharmaceuticals.[10][11] The Lewis acidic nature of the titanium center in complexes derived from titanium tetranitrate can facilitate such reactions.

Signaling Pathways and Experimental Workflows

The synthesis of anhydrous titanium tetranitrate requires careful handling of air- and moisture-sensitive reagents. The following diagram illustrates a typical experimental workflow for its synthesis.



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Caption: Experimental Workflow for Anhydrous $\text{Ti}(\text{NO}_3)_4$ Synthesis.

Safety and Toxicology

Anhydrous titanium tetranitrate is a strong oxidizing agent and should be handled with care.[3] It is corrosive and can cause severe skin burns and eye damage.[12] Due to its reactivity with water, it should be handled in a dry environment.[3]

The toxicology of titanium tetranitrate is not extensively documented. However, information on its decomposition product, titanium dioxide, is more readily available. While generally considered to have low toxicity, there is ongoing discussion regarding the safety of TiO₂ nanoparticles, with some studies suggesting potential for genotoxicity at high concentrations. [13]

Conclusion

Titanium tetranitrate is a highly reactive inorganic compound with well-defined structural and physical properties. Its synthesis requires careful handling of air-sensitive reagents. While its direct application in pharmaceuticals is limited by its reactivity, it serves as a valuable precursor for catalytically active materials and drug delivery systems based on titanium dioxide. Further research into the controlled reactions and decomposition of titanium tetranitrate may open new avenues for its application in advanced materials and chemical synthesis relevant to the drug development industry.

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